

Electron Affinity of Iridium Hexafluoride: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Iridium hexafluoride

CAS No.: 7783-75-7

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Introduction

Iridium hexafluoride (IrF_6), a yellow crystalline solid, is a highly reactive inorganic compound and a powerful oxidizing agent.^{[1][2]} Its high electron affinity is a key parameter influencing its chemical behavior and potential applications, particularly in areas requiring strong electron acceptors. This technical guide provides a comprehensive overview of the electron affinity of **iridium hexafluoride**, detailing both theoretical and experimental determinations, outlining relevant experimental protocols, and illustrating key processes through workflow diagrams.

Electron Affinity of Iridium Hexafluoride

The electron affinity (EA) of a molecule is the energy released when an electron is added to a neutral molecule in the gaseous phase to form a negative ion. It is a critical measure of a substance's ability to act as an oxidizing agent. The determination of the electron affinity of **iridium hexafluoride** has been approached through both theoretical calculations and experimental measurements.

Quantitative Data Summary

The electron affinity of **iridium hexafluoride** has been determined through various methods, yielding a range of values. The table below summarizes the key quantitative data available in the literature.

Method	Electron Affinity (eV)	Reference
Theoretical Calculation	5.99	High-level electronic structure calculations
Experimental Measurement	6.50 ± 0.38	Knudsen cell mass spectrometry
Experimental Measurement	$>5.14 \pm 0.50$	Collisional ionization

Experimental Protocols

The experimental determination of the electron affinity of a highly reactive and volatile compound like **iridium hexafluoride** requires specialized techniques. The primary methods cited in the literature are Knudsen Effusion Mass Spectrometry and Collisional Ionization.

Synthesis of Iridium Hexafluoride

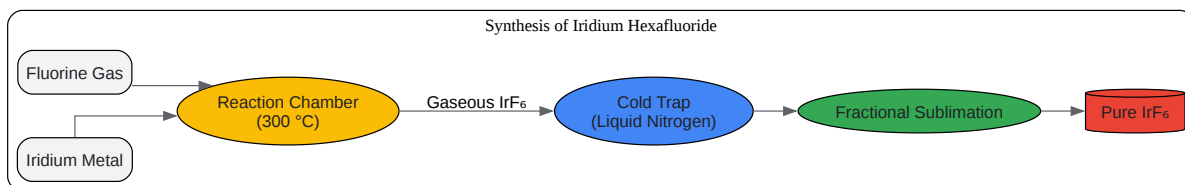
A prerequisite for any experimental determination is the synthesis and purification of **iridium hexafluoride**.

Procedure:

- **Reaction Setup:** Iridium metal powder is placed in a reaction chamber, typically made of a corrosion-resistant material like nickel or Monel.
- **Fluorination:** An excess of elemental fluorine gas (F_2) is passed over the iridium metal.^[1]
- **Heating:** The reaction chamber is heated to a temperature of 300 °C to initiate the reaction:
$$Ir(s) + 3F_2(g) \rightarrow IrF_6(g)$$
^[1]
- **Product Collection:** The gaseous **iridium hexafluoride** product is thermally unstable and must be quickly condensed and collected in a cold trap, typically cooled with liquid nitrogen,

to prevent its dissociation back into iridium and fluorine.[1]

- Purification: The collected IrF_6 is purified by fractional sublimation to remove any unreacted starting materials or byproducts.



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Synthesis workflow for **iridium hexafluoride**.

Knudsen Effusion Mass Spectrometry (KEMS)

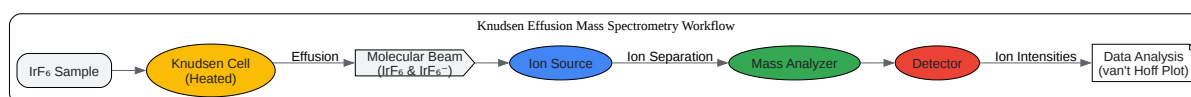
This technique is used to study the thermodynamics of vaporization and can be adapted to determine electron affinities by analyzing the equilibrium between neutral molecules and their negative ions in the gas phase.

Generalized Protocol:

- Sample Preparation: A small amount of purified **iridium hexafluoride** is placed within a Knudsen cell, which is a small, thermally stable container with a tiny orifice.
- High Vacuum and Heating: The Knudsen cell is placed in a high-vacuum chamber and heated to a precisely controlled temperature. This causes the IrF_6 to vaporize and effuse through the orifice as a molecular beam.
- Ionization: The effusing molecular beam enters the ion source of a mass spectrometer. To determine electron affinity, methods that generate negative ions are employed. This can

involve surface ionization on a heated filament with a low work function or interaction with a beam of low-energy electrons.

- **Mass Analysis:** The resulting neutral IrF_6 molecules and IrF_6^- ions are then analyzed by the mass spectrometer, which separates them based on their mass-to-charge ratio.
- **Data Acquisition and Analysis:** The relative intensities of the IrF_6 and IrF_6^- ion signals are measured as a function of temperature. The electron affinity is then calculated from the equilibrium constant of the ionization reaction using the van't Hoff equation, which relates the change in the equilibrium constant to the change in temperature and the enthalpy of the reaction (which in this case is the electron affinity).



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Workflow for electron affinity determination using KEMS.

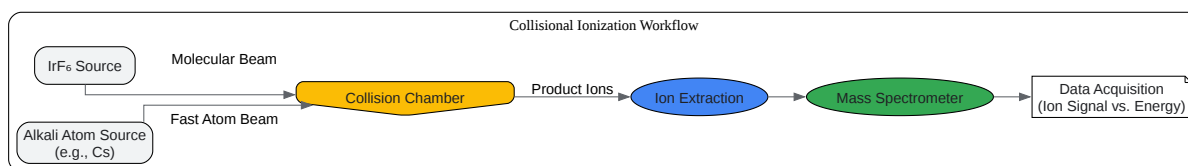
Collisional Ionization

This method involves the collision of a beam of fast neutral atoms (e.g., alkali metals) with the target molecule (IrF_6). The resulting charge transfer reaction can be used to bracket the electron affinity of the target.

Generalized Protocol:

- **Reactant Beams:** A beam of fast-moving, neutral alkali metal atoms (e.g., Cesium) is generated. A separate, well-collimated beam of **iridium hexafluoride** molecules is also produced.
- **Collision Chamber:** The two beams are directed to intersect at a specific angle within a high-vacuum collision chamber.

- **Ion Formation:** During the collision, a charge transfer reaction can occur: $\text{Cs} + \text{IrF}_6 \rightarrow \text{Cs}^+ + \text{IrF}_6^-$. The threshold energy for this reaction is related to the ionization energy of the alkali metal and the electron affinity of the target molecule.
- **Ion Extraction and Analysis:** The product ions (Cs^+ and IrF_6^-) are extracted from the collision region by an electric field and analyzed by a mass spectrometer.
- **Energy Dependence:** The cross-section for the formation of IrF_6^- is measured as a function of the kinetic energy of the alkali metal beam. The onset of the ion signal provides information about the endoergicity or exoergicity of the reaction, which allows for the determination of a lower or upper limit for the electron affinity of IrF_6 .



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Workflow for electron affinity determination via collisional ionization.

Conclusion

The electron affinity of **iridium hexafluoride** is a fundamental property that underscores its potent oxidizing capabilities. Both theoretical and experimental studies have provided valuable insights into this parameter, with a consensus value in the range of 6.0-6.5 eV. The experimental determination of this value is challenging due to the compound's high reactivity and requires sophisticated techniques such as Knudsen Effusion Mass Spectrometry and Collisional Ionization. A thorough understanding of these experimental protocols is crucial for researchers working with or developing applications for this powerful hexafluoride. The data

and methodologies presented in this guide are intended to support further research and development in fields where strong electron acceptors play a critical role.

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References

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